

4-Methylbenzyl chloride physical and chemical properties

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Compound of Interest

Compound Name: **4-Methylbenzyl chloride**

Cat. No.: **B047497**

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An In-depth Technical Guide to **4-Methylbenzyl Chloride**: Physical and Chemical Properties for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Methylbenzyl chloride**, a versatile organic compound with significant applications in chemical synthesis, particularly in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound for their work.

Chemical Identity and Physical Properties

4-Methylbenzyl chloride, also known as α -chloro-p-xylene or p-xylyl chloride, is a halogenated aromatic compound.^{[1][2]} It is a colorless to light yellow liquid with a pungent, irritating odor.^{[1][3]}

Table 1: Physical and Chemical Properties of 4-Methylbenzyl Chloride

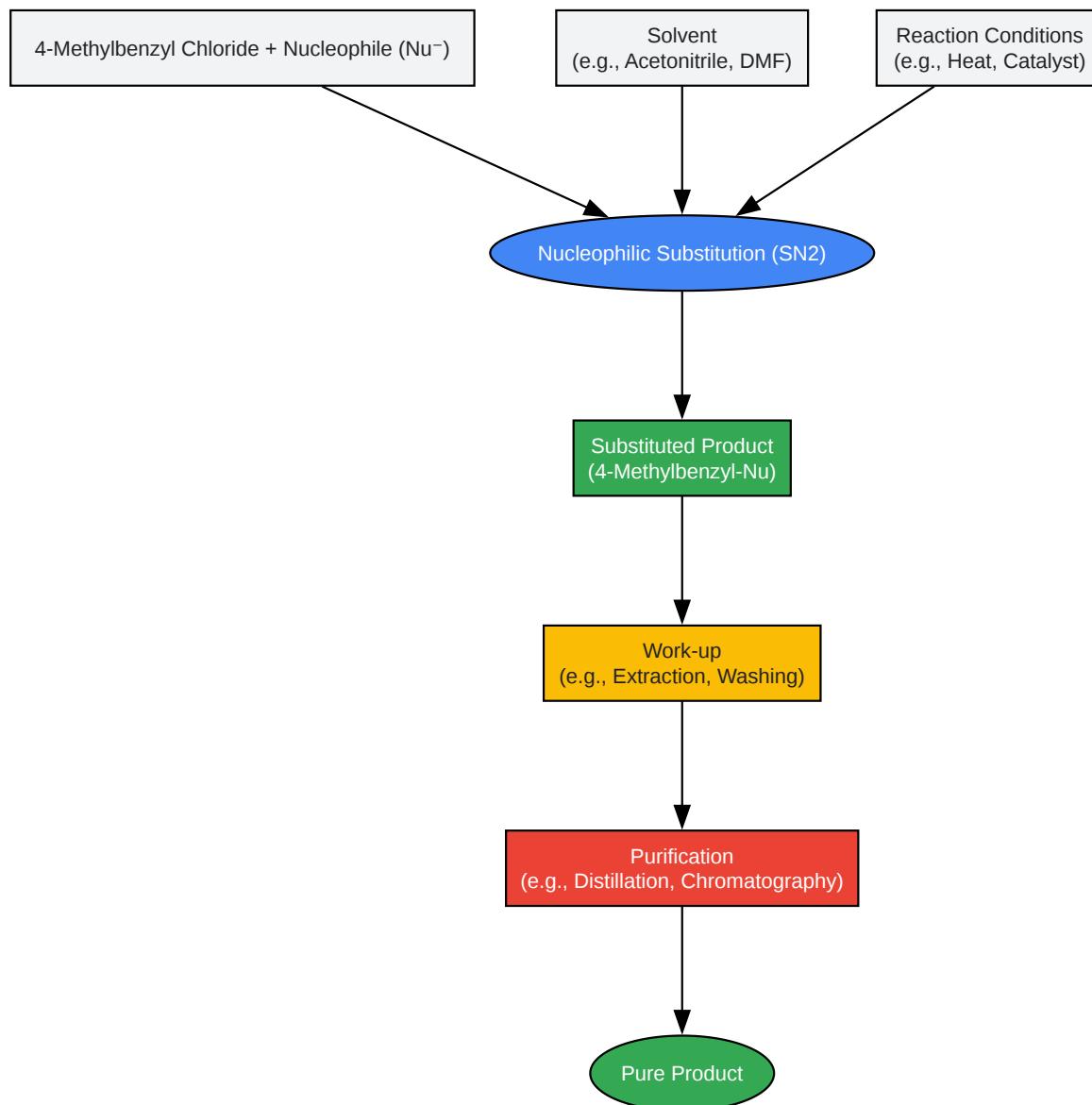
Property	Value	References
CAS Number	104-82-5	[1] [2] [4]
Molecular Formula	C ₈ H ₉ Cl	[1] [2] [4]
Molecular Weight	140.61 g/mol	[4]
Appearance	Colorless to light yellow liquid	[1]
Odor	Pungent, irritating	[3] [5]
Density	1.062 g/mL at 25 °C	[1]
Melting Point	3 - 5 °C	[1]
Boiling Point	199 - 201 °C	[1]
Solubility	Practically insoluble in water; miscible with absolute alcohol and ether.	[5]
Refractive Index	1.533 (n ₂₀ /D)	

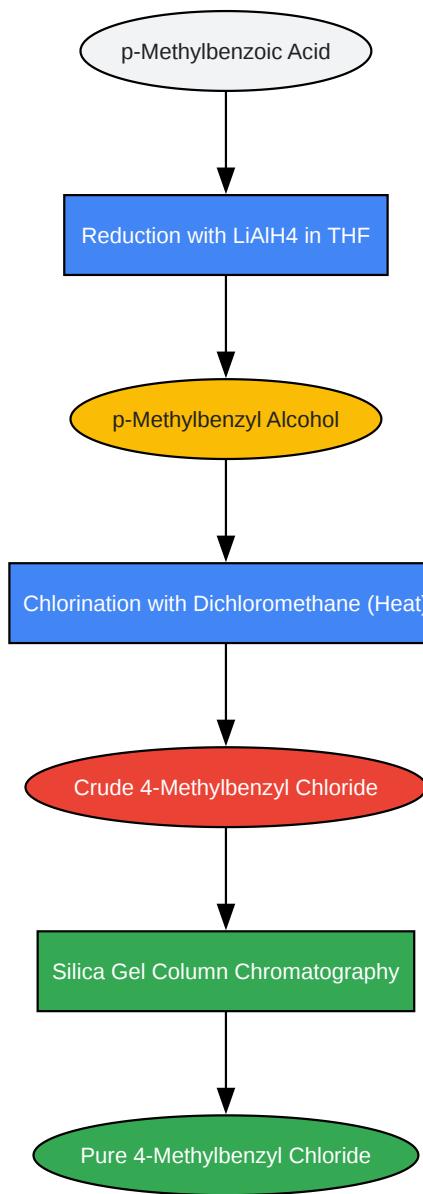
Chemical Reactivity and Applications

4-Methylbenzyl chloride is a valuable intermediate in organic synthesis due to its reactive benzylic chloride group. This feature allows for facile nucleophilic substitution reactions, making it a key building block in the production of pharmaceuticals, agrochemicals, and fragrances.[\[1\]](#) [\[6\]](#) For instance, it is used in the synthesis of active pharmaceutical ingredients (APIs), particularly in the development of analgesics and anti-inflammatory drugs.[\[6\]](#) Its reactivity is central to creating complex molecular architectures necessary for therapeutic efficacy.[\[1\]](#)

General Reaction Workflow: Nucleophilic Substitution

The primary reactivity of **4-methylbenzyl chloride** involves the displacement of the chloride ion by a nucleophile. A generalized workflow for this type of reaction is depicted below.





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- To cite this document: BenchChem. [4-Methylbenzyl chloride physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047497#4-methylbenzyl-chloride-physical-and-chemical-properties]

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